

Biological activity of 3-Chloro-5-hydroxy-1H-indazole

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Compound of Interest

Compound Name: 3-Chloro-5-hydroxy-1H-indazole

CAS No.: 885519-34-6

Cat. No.: B1360820

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An In-Depth Technical Guide to the Predicted Biological Activity of **3-Chloro-5-hydroxy-1H-indazole** as a PARP Inhibitor Scaffold

Executive Summary

The indazole nucleus is a cornerstone of modern medicinal chemistry, recognized as a "privileged structure" due to its presence in numerous clinically successful therapeutic agents. [1][2][3] This bicyclic heterocycle is particularly prominent in oncology, forming the core of targeted therapies such as the kinase inhibitors Axitinib and Pazopanib, and the Poly(ADP-ribose) Polymerase (PARP) inhibitor Niraparib.[4][5] The success of Niraparib in treating specific types of ovarian, breast, and prostate cancer underscores the therapeutic potential of the indazole scaffold in modulating DNA damage repair pathways.[6][7] This guide focuses on a fundamental building block, **3-Chloro-5-hydroxy-1H-indazole** (CAS: 885519-34-6), a compound that, while not extensively characterized in the literature, holds significant potential as a key pharmacophore or starting point for the development of novel PARP inhibitors. We will dissect the mechanistic rationale for this hypothesis, provide a comprehensive strategy for its experimental validation, and offer expert insights into the interpretation of potential outcomes.

This document serves as a technical roadmap for researchers and drug development professionals seeking to explore the therapeutic utility of this promising chemical entity.

The Indazole Scaffold: A Privileged Structure in Oncology

Indazole derivatives are synthetic heterocyclic compounds featuring a fused benzene and pyrazole ring.[2] This arrangement provides a rigid, planar structure with strategically positioned nitrogen atoms capable of acting as both hydrogen bond donors and acceptors. This versatility allows indazole-based molecules to fit snugly into the active sites of a wide array of enzymes, particularly the ATP-binding pockets of kinases and the nicotinamide-binding pocket of PARP enzymes.[4][8]

The clinical validation of this scaffold is extensive:

- **Kinase Inhibition:** Many indazole derivatives have been developed as potent inhibitors of protein kinases, which are crucial regulators of cell signaling pathways often dysregulated in cancer.[8]
- **PARP Inhibition:** The approval of Niraparib, an indazole-carboxamide, firmly established the scaffold as a premier framework for targeting PARP enzymes.[6]
- **Broad Pharmacological Profile:** Beyond oncology, indazole derivatives have demonstrated a wide spectrum of biological activities, including anti-inflammatory, antimicrobial, and antileishmanial properties.[1][2][9]

The inherent "drug-like" properties of the indazole core make it an exceptionally valuable starting point for fragment-based and structure-based drug design campaigns.

Core Hypothesis: 3-Chloro-5-hydroxy-1H-indazole as a PARP Inhibitor Pharmacophore

Our central hypothesis is that **3-Chloro-5-hydroxy-1H-indazole** represents a core structural motif capable of inhibiting PARP enzymes. This is based on its structural analogy to the core of known indazole-based PARP inhibitors and a deep understanding of the PARP inhibition mechanism.

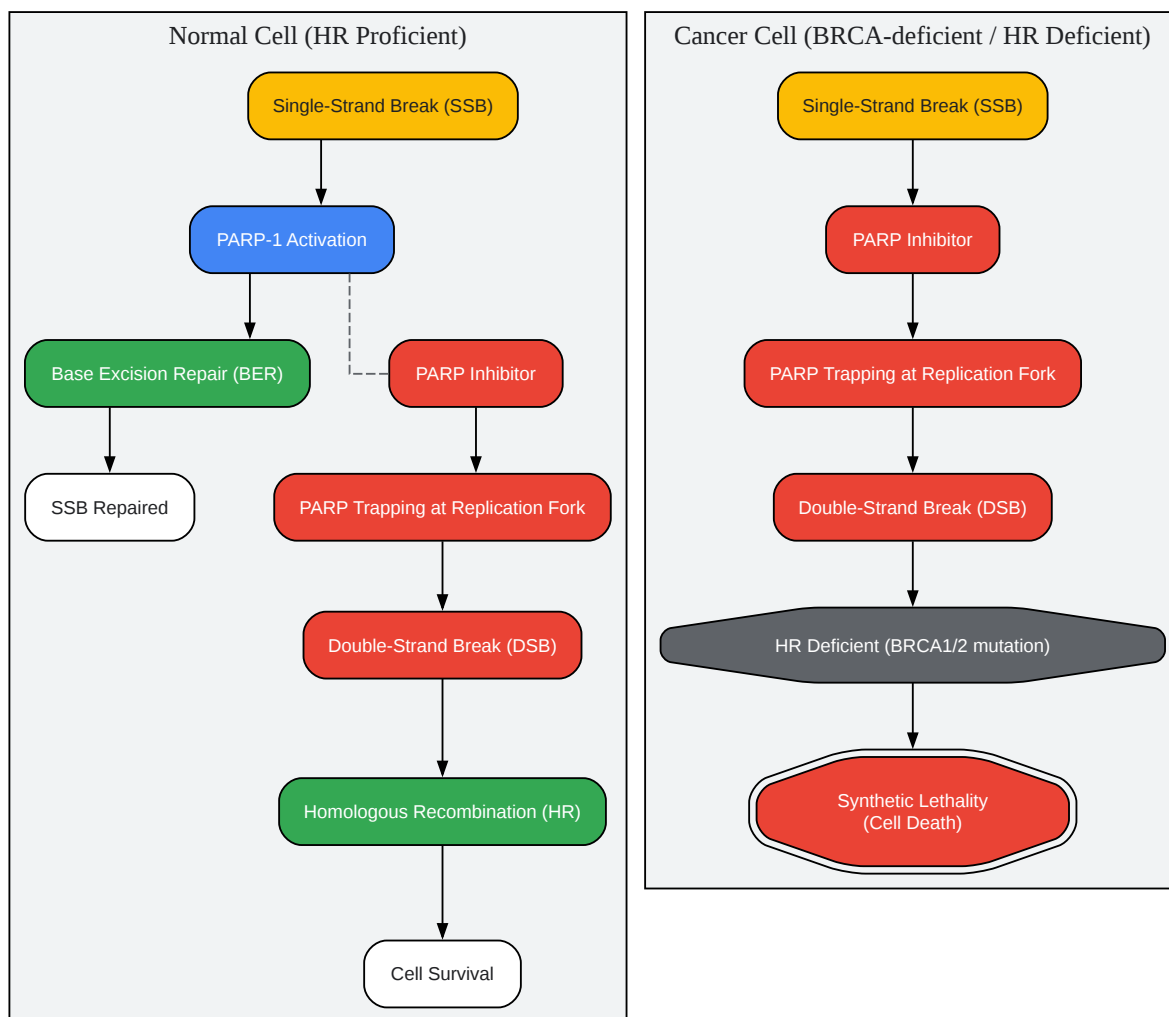
Mechanism of PARP Inhibition and Synthetic Lethality

Poly(ADP-ribose) polymerase 1 (PARP-1) is a critical enzyme in the cellular response to DNA damage. It acts as a DNA nick sensor, binding to single-strand breaks (SSBs) and catalyzing the synthesis of long chains of poly(ADP-ribose) (PAR) on itself and other acceptor proteins. This PARylation process serves as a scaffold to recruit other DNA repair proteins, primarily for the Base Excision Repair (BER) pathway.^[6]

PARP inhibitors function through a dual mechanism:

- **Catalytic Inhibition:** They compete with the native substrate, nicotinamide adenine dinucleotide (NAD⁺), preventing the synthesis of PAR and hindering the recruitment of repair machinery.
- **PARP Trapping:** More critically, the inhibitor binding within the active site stabilizes the interaction between PARP-1 and the DNA break. This "trapped" PARP-DNA complex is a significant physical obstacle to DNA replication. When a replication fork encounters a trapped PARP, the SSB is converted into a highly cytotoxic DNA double-strand break (DSB).

In healthy cells, these DSBs are efficiently repaired by the high-fidelity Homologous Recombination (HR) pathway. However, in cancer cells with mutations in key HR genes like BRCA1 or BRCA2, this repair mechanism is deficient. The cell must rely on error-prone pathways, leading to genomic instability and ultimately, cell death. This selective killing of HR-deficient cells is a powerful therapeutic concept known as synthetic lethality.^[10]

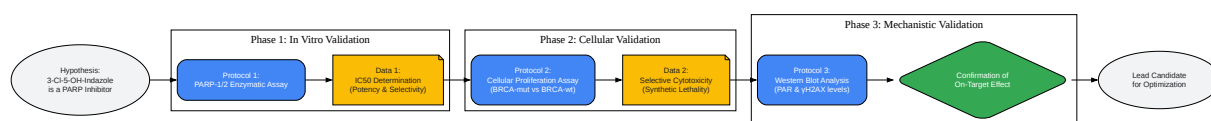


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Caption: The principle of synthetic lethality with PARP inhibitors.

Experimental Validation Strategy

As a Senior Application Scientist, the following is a logical, field-proven workflow to systematically evaluate the biological activity of **3-Chloro-5-hydroxy-1H-indazole** as a PARP inhibitor. The strategy progresses from direct enzyme inhibition to cell-based target engagement and phenotypic outcomes.



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Caption: Experimental workflow for validating PARP inhibitor activity.

Protocol 1: In Vitro PARP-1 Enzymatic Assay

Objective: To determine the direct inhibitory effect of **3-Chloro-5-hydroxy-1H-indazole** on the catalytic activity of recombinant human PARP-1 and PARP-2 enzymes.

Causality: This is the foundational experiment. A positive result here confirms that the compound can interact with the enzyme's active site. Comparing activity against PARP-1 and PARP-2 provides an initial assessment of isoform selectivity, which can have implications for the therapeutic window and toxicity profile.^[10]

Methodology (Example using a colorimetric assay):

- **Reagent Preparation:** Reconstitute recombinant human PARP-1/PARP-2 enzyme, activated DNA (histone-coated plate), and NAD⁺ substrate according to the manufacturer's protocol (e.g., universal PARP activity assay kit). Prepare a serial dilution of **3-Chloro-5-hydroxy-1H-**

indazole (e.g., from 100 μ M to 1 nM) and a known PARP inhibitor (e.g., Olaparib) in assay buffer.

- **Plate Setup:** Add 50 μ L of assay buffer to a 96-well plate. Add 10 μ L of the compound dilutions, positive control (Olaparib), or vehicle control (DMSO) to respective wells.
- **Enzyme Reaction:** Add 20 μ L of the PARP enzyme solution to all wells. Initiate the reaction by adding 20 μ L of NAD⁺ substrate.
- **Incubation:** Incubate the plate at 30°C for 60 minutes.
- **Development:** Add 100 μ L of the developing solution (containing streptavidin-HRP) and incubate for 15-30 minutes at room temperature. The developer detects the biotinylated PAR chains formed by the active enzyme.
- **Measurement:** Stop the reaction and measure the absorbance at 450 nm using a microplate reader.
- **Analysis:** Calculate the percent inhibition for each concentration relative to the vehicle control. Plot the percent inhibition against the log of the compound concentration and fit the data to a four-parameter logistic curve to determine the IC₅₀ value.

Data Presentation 1: Hypothetical Enzymatic Inhibition Data

Compound	PARP-1 IC ₅₀ (nM)	PARP-2 IC ₅₀ (nM)	Selectivity (PARP-2/PARP-1)
3-Chloro-5-hydroxy-1H-indazole	850	4200	4.9x
Olaparib (Control)	5	1	0.2x

Protocol 2: Cellular Proliferation and Cytotoxicity Assays

Objective: To assess the compound's ability to selectively inhibit the growth of cancer cells with deficient homologous recombination (synthetic lethality).

Causality: This experiment tests the central therapeutic hypothesis. If the compound is a true PARP inhibitor that works via synthetic lethality, it should be significantly more potent against cells that rely on PARP for survival (i.e., BRCA-mutant cells).[6] We use a matched pair of cell lines where the primary difference is their BRCA status.

Methodology (Example using CellTiter-Glo® Luminescent Cell Viability Assay):

- **Cell Seeding:** Seed BRCA2-mutant CAPAN-1 cells and BRCA-proficient MCF-7 cells in separate 96-well opaque plates at a density of 5,000 cells/well. Allow cells to adhere overnight.
- **Compound Treatment:** Treat the cells with a serial dilution of **3-Chloro-5-hydroxy-1H-indazole** (e.g., from 100 μ M to 1 nM) for 72 hours. Include a vehicle control (DMSO).
- **Assay Procedure:** After incubation, equilibrate the plates and the CellTiter-Glo® reagent to room temperature.
- **Lysis and Signal Generation:** Add 100 μ L of CellTiter-Glo® reagent to each well. Mix on an orbital shaker for 2 minutes to induce cell lysis.
- **Incubation:** Incubate at room temperature for 10 minutes to stabilize the luminescent signal.
- **Measurement:** Record luminescence using a plate-reading luminometer. The signal is proportional to the amount of ATP present, which is an indicator of metabolically active (viable) cells.
- **Analysis:** Normalize the data to the vehicle control and plot cell viability against the log of compound concentration to determine the IC50 for each cell line.

Data Presentation 2: Hypothetical Selective Cytotoxicity Data

Compound	IC50 in CAPAN-1 (BRCA2-mutant) (μ M)	IC50 in MCF-7 (BRCA-proficient) (μ M)	Selectivity Index (MCF-7/CAPAN-1)
3-Chloro-5-hydroxy- 1H-indazole	5.2	> 50	> 9.6
Olaparib (Control)	0.1	8.5	85

Protocol 3: Target Engagement and Downstream Effects (Western Blot)

Objective: To confirm that the compound engages PARP in a cellular context and induces the expected downstream signaling events (reduced PARylation and increased DNA damage).

Causality: This is a crucial mechanistic validation. A decrease in cellular PAR levels confirms the compound is inhibiting the enzyme's activity inside the cell. A corresponding increase in γ H2AX, a marker for DNA double-strand breaks, confirms that the inhibition is leading to the cytotoxic lesions predicted by the PARP trapping model.

Methodology:

- **Cell Treatment:** Plate CAPAN-1 cells and treat with 1x, 5x, and 10x the determined IC50 of **3-Chloro-5-hydroxy-1H-indazole** for 24 hours. Include a vehicle control.
- **Protein Extraction:** Lyse the cells in RIPA buffer supplemented with protease and phosphatase inhibitors. Quantify protein concentration using a BCA assay.
- **SDS-PAGE:** Load 20-30 μ g of protein per lane onto a 4-20% Tris-glycine gel and separate by electrophoresis.
- **Protein Transfer:** Transfer the separated proteins to a PVDF membrane.
- **Blocking:** Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.

- Primary Antibody Incubation: Incubate the membrane overnight at 4°C with primary antibodies against:
 - Pan-ADP-ribose binding reagent (to detect PAR)
 - Phospho-Histone H2A.X (Ser139) (to detect γ H2AX)
 - GAPDH or β -Actin (as a loading control)
- Secondary Antibody Incubation: Wash the membrane and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
- Detection: Wash the membrane again and apply an enhanced chemiluminescence (ECL) substrate. Image the resulting signal using a digital imager.
- Analysis: Quantify the band intensities relative to the loading control.

Interpretation and Future Directions

The collective results from these experiments will provide a robust profile of **3-Chloro-5-hydroxy-1H-indazole**'s biological activity.

- Positive Outcome: If the compound demonstrates nanomolar to low-micromolar IC₅₀ against PARP-1, shows selective cytotoxicity in BRCA-mutant cells, and modulates PAR and γ H2AX levels, it would be validated as a promising hit/lead compound.
- Next Steps: A positive outcome would justify initiating a medicinal chemistry program to improve potency and selectivity through structure-activity relationship (SAR) studies. The chloro and hydroxyl groups are prime handles for derivatization to enhance interactions within the PARP active site and improve pharmacokinetic properties.
- Negative Outcome: If the compound shows weak or no activity, the results still provide valuable information, suggesting that this specific substitution pattern on the indazole core is not optimal for PARP inhibition and guiding future design efforts toward other analogs.

Conclusion

3-Chloro-5-hydroxy-1H-indazole stands as a molecule of high potential, situated at the intersection of a clinically validated scaffold and a powerful therapeutic mechanism. Its simple structure belies its potential as a foundational piece for a new generation of PARP inhibitors. The comprehensive experimental framework detailed in this guide provides a clear, logical, and technically sound path to rigorously evaluate this potential. By systematically progressing from biochemical assays to cellular and mechanistic studies, researchers can effectively determine the utility of this compound and pave the way for its potential development into a life-saving therapeutic.

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